

(r)-Tetrahydrothiophen-3-ol safety and hazards

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Compound of Interest

Compound Name: (r)-Tetrahydrothiophen-3-ol

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An In-depth Technical Guide to the Safety and Hazards of **(R)-Tetrahydrothiophen-3-ol**

Section 1: Executive Summary & Scope

This technical guide provides a comprehensive safety and hazard assessment of **(R)-Tetrahydrothiophen-3-ol** (CAS RN: 100937-75-5), a heterocyclic compound of interest in chemical synthesis and drug development.^{[1][2][3]} For professionals in research and development, a thorough understanding of a compound's hazard profile is paramount for ensuring personnel safety and maintaining experimental integrity. This document synthesizes available data to establish robust protocols for safe handling, storage, and emergency response.

The primary hazards associated with **(R)-Tetrahydrothiophen-3-ol** are significant irritation to the skin, eyes, and respiratory tract.^[1] Due to a lack of exhaustive toxicological studies on this specific enantiomer, this guide incorporates data from structurally related compounds, such as Tetrahydrothiophen-3-one and the parent compound Tetrahydrothiophene, to build a more complete risk profile. This approach, known as "read-across," is a standard practice in chemical safety assessment where data gaps exist. All instances of data surrogacy are explicitly noted to ensure scientific transparency. The core objective is to provide researchers and laboratory managers with the critical information needed to perform a thorough risk assessment and implement effective safety controls.

Section 2: Compound Identification and Physicochemical Properties

A clear identification of the compound and its physical properties is the foundation of a sound safety assessment. These properties influence its behavior under laboratory conditions, including its potential for aerosolization, evaporation, and reactivity.

Synonyms: (3R)-thiolan-3-ol, (R)-3-Hydroxy-tetrahydrothiophene[1][2] Molecular Formula: C₄H₈OS[1][2] Molecular Weight: 104.17 g/mol [1]

The following table summarizes the known and predicted physicochemical properties.

Property	Value	Source
CAS Number	100937-75-5	[1][2]
Appearance	Solid	[4]
Boiling Point	201.2°C at 760 mmHg	[4]
Flash Point	98.7°C	[4]
Density	1.223 g/cm ³	[4]
Vapor Pressure	0.077 mmHg at 25°C	[4]

Section 3: Comprehensive Hazard Assessment

(R)-Tetrahydrothiophen-3-ol is classified as an irritant according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[1] A detailed understanding of its specific hazards is crucial for risk mitigation.

GHS Classification

The compound is categorized with the signal word "Warning".[1] The following table details its GHS hazard statements.

GHS Classification	Hazard Code	Hazard Statement
Skin Corrosion/Irritation	H315	Causes skin irritation
Serious Eye Damage/Eye Irritation	H319	Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	H335	May cause respiratory irritation

Source: PubChem.[1]

Health Hazards

The primary health risks upon exposure are related to its irritant properties.

- Inhalation: Inhalation of vapors or aerosols may cause respiratory tract irritation, leading to symptoms such as coughing and shortness of breath.[1] High concentrations of the related compound Tetrahydrothiophene can lead to central nervous system effects, including headache, dizziness, and nausea.[5]
- Skin Contact: Direct contact causes skin irritation, characterized by redness and discomfort. [1] Prolonged exposure may lead to drying of the skin.[5]
- Eye Contact: Causes serious eye irritation.[1] Symptoms include redness, pain, and watering. Immediate and thorough rinsing is essential to prevent potential damage.
- Ingestion: While specific data is limited, ingestion of related compounds may cause gastrointestinal irritation.[6]

Physicochemical Hazards

While not classified as highly flammable, the flash point of the related compound Tetrahydrothiophen-3-one is 78°C, indicating it is a combustible liquid.[7][8] Therefore, **(R)-Tetrahydrothiophen-3-ol** should be kept away from open flames, sparks, and high-heat sources.[5][8] Hazardous combustion products can include toxic gases such as carbon oxides (CO, CO₂) and sulfur oxides.[8]

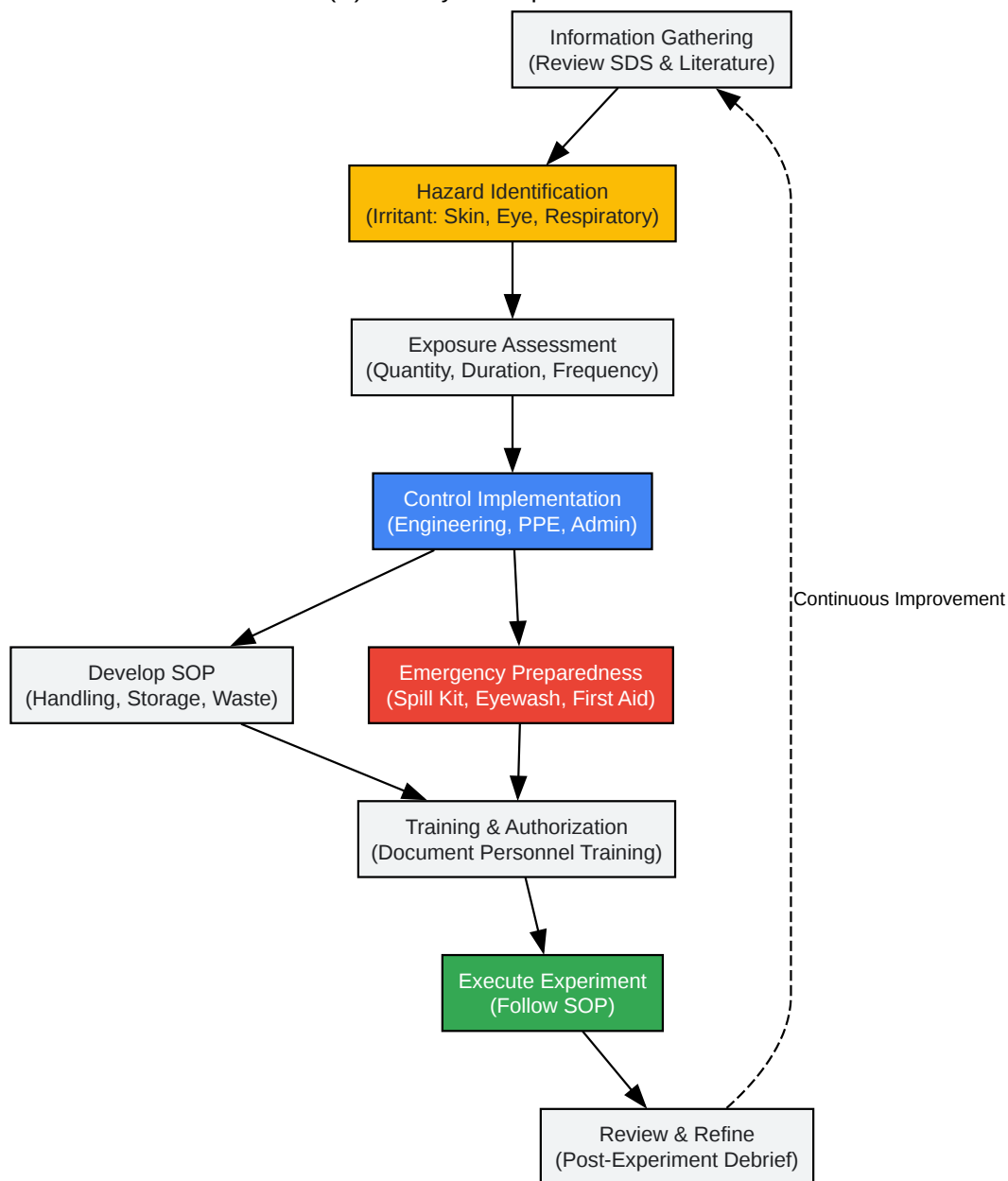
Section 4: Risk Mitigation and Safe Handling Protocols

A multi-layered approach combining engineering controls, personal protective equipment (PPE), and stringent administrative procedures is required to handle **(R)-Tetrahydrothiophen-3-ol** safely.

Laboratory Risk Assessment Workflow

The following diagram outlines a self-validating workflow for conducting a risk assessment prior to handling the compound.

Workflow for (R)-Tetrahydrothiophen-3-ol Risk Assessment

[Click to download full resolution via product page](#)Caption: Laboratory Risk Assessment Workflow for **(R)-Tetrahydrothiophen-3-ol**.

Engineering Controls

The primary method for controlling exposure is to handle the material in a way that minimizes its release into the work environment.

- Ventilation: All work with **(R)-Tetrahydrothiophen-3-ol** should be conducted in a certified chemical fume hood to control vapor and aerosol exposure.[\[6\]](#)[\[9\]](#)
- Safety Equipment: Eyewash stations and safety showers must be readily accessible in the immediate work area.[\[6\]](#)[\[8\]](#)

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling this compound.

Protection Type	Specification	Rationale
Eye/Face	Chemical safety goggles or a face shield.	Protects against splashes and vapors causing serious eye irritation. [1] [6]
Hand	Solvent-resistant gloves (e.g., nitrile, neoprene).	Prevents skin contact and irritation. [5]
Body	A fully-buttoned laboratory coat.	Protects skin and personal clothing from contamination. [5]
Respiratory	Not required if work is performed in a fume hood.	A NIOSH-approved respirator may be necessary for spill cleanup or if engineering controls fail. [6] [8]

Handling and Storage Procedures

Handling Protocol:

- Preparation: Cordon off the work area. Ensure the chemical fume hood is functioning correctly. Assemble all necessary equipment and PPE.

- Aliquotting: Use spark-proof tools and ground equipment when transferring material to prevent static discharge.[6] Avoid generating aerosols.
- Post-Handling: Wash hands and any exposed skin thoroughly after handling is complete.[8] Decontaminate the work surface.
- Waste: Dispose of contaminated materials and excess chemical in a designated, labeled hazardous waste container according to institutional and local regulations.[8]

Storage Protocol:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[7][8]
- Keep away from heat, sparks, open flames, and other sources of ignition.[5]
- Chemical Incompatibilities: Store separately from strong oxidizing agents, strong acids, and strong bases to prevent potentially hazardous reactions.[8]

Section 5: Emergency Response Procedures

Rapid and correct response to an emergency is critical to minimizing harm.

First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	1. Immediately move the affected person to fresh air.[8] 2. If breathing is difficult, provide oxygen. If not breathing, begin artificial respiration.[6] 3. Seek immediate medical attention.[8]
Skin Contact	1. Immediately remove all contaminated clothing.[7] 2. Flush the affected skin with copious amounts of water for at least 15 minutes.[6][8] 3. If irritation persists, seek medical attention.[8]
Eye Contact	1. Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. [6][8] 2. Remove contact lenses if present and easy to do.[7][8] 3. Seek immediate medical attention, preferably from an ophthalmologist.[7]
Ingestion	1. Do NOT induce vomiting.[6] 2. Rinse the mouth with water. If the person is conscious, have them drink one or two glasses of water.[6] [7] 3. Seek immediate medical attention.[6]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use carbon dioxide (CO₂), dry chemical powder, or alcohol-resistant foam.[8] A water spray can be used to cool fire-exposed containers.[6]
- Unsuitable Media: Do not use a direct water jet, as it may spread the fire.[10]
- Hazards: Vapors may be heavier than air and can travel to an ignition source and flash back. [6] Containers may explode when heated.[8] Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear.[6][8]

Accidental Release Measures

- Evacuate: Immediately evacuate non-essential personnel from the spill area.

- Ventilate: Ensure the area is well-ventilated, but do not direct fans at the spill.
- Control Ignition Sources: Remove all sources of heat, sparks, and flames.[6]
- Containment: Wearing appropriate PPE, contain the spill using an inert absorbent material (e.g., vermiculite, sand, or earth). Do not use combustible materials.
- Cleanup: Carefully collect the absorbed material into a sealed, labeled container for hazardous waste disposal.[6]
- Decontaminate: Clean the spill area thoroughly with an appropriate solvent and then soap and water.

Section 6: Toxicological Profile and Data Gaps

The toxicological data for **(R)-Tetrahydrothiophen-3-ol** is not comprehensive. The GHS classification is based on available irritation data.[1]

- Acute Toxicity: No specific LD50 or LC50 data is available for **(R)-Tetrahydrothiophen-3-ol**. Related compounds are considered harmful if inhaled or swallowed.[6]
- Carcinogenicity, Mutagenicity, Reproductive Toxicity: There is no data available to classify the compound for these long-term health effects.[7][8] Studies on the parent compound, Tetrahydrothiophene, did not find evidence of teratogenic or embryogenic effects, but this is not sufficient to rule out such effects for this derivative.[11]

The absence of comprehensive toxicological data underscores the importance of the "precautionary principle." All measures should be taken to minimize exposure until more definitive data becomes available.

Section 7: Conclusion and Recommendations

(R)-Tetrahydrothiophen-3-ol is a valuable research chemical that presents moderate but manageable hazards. Its primary risks are irritation to the skin, eyes, and respiratory system.[1] Due to significant gaps in its toxicological profile, strict adherence to the handling and control measures outlined in this guide is imperative. All work must be preceded by a thorough, documented risk assessment, and all personnel must be trained on the specific hazards and

emergency procedures. By implementing these protocols, researchers can work with this compound safely and effectively.

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